

# (3-Methoxyphenyl)methanol physical and chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methoxybenzyl alcohol

Cat. No.: B147238

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An In-depth Technical Guide to (3-Methoxyphenyl)methanol: Physical and Chemical Properties  
For Researchers, Scientists, and Drug Development Professionals

## Abstract

(3-Methoxyphenyl)methanol, also known as m-methoxybenzyl alcohol, is an aromatic alcohol that serves as a versatile intermediate in organic synthesis. Its chemical structure, featuring a methoxy group on the phenyl ring, imparts specific physical and chemical properties that are of interest in various research and development applications, including the synthesis of pharmaceuticals and other fine chemicals. This technical guide provides a comprehensive overview of the physical, chemical, and spectral properties of (3-Methoxyphenyl)methanol. It includes detailed tables of quantitative data, experimental protocols for its synthesis and purification, and a discussion of its potential biological activities based on structurally related compounds.

## Chemical and Physical Properties

(3-Methoxyphenyl)methanol is a colorless to light yellow liquid at room temperature.<sup>[1][2]</sup> It is characterized by the presence of a hydroxyl group and a methoxy group on a benzene ring, which influence its solubility and reactivity.

## Identifiers and General Properties

Property	Value	Reference(s)
IUPAC Name	(3-Methoxyphenyl)methanol	[2]
Synonyms	3-Methoxybenzyl alcohol, m-Anisyl alcohol	[2]
CAS Number	6971-51-3	[1][2]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> O <sub>2</sub>	[1][2]
Molecular Weight	138.16 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[1][2]

## Physical Properties

Property	Value	Reference(s)
Melting Point	29 - 30 °C	[3]
Boiling Point	247.4 °C at 760 mmHg	[3]
Density	1.112 g/mL at 25 °C	[4]
Refractive Index (n <sub>20/D</sub> )	1.540	[3]
Flash Point	109.9 °C	[3]
Water Solubility	Immiscible	[4]
Organic Solvent Solubility	Soluble in ethanol and ether	[2]

## Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and purity assessment of (3-Methoxyphenyl)methanol.

### <sup>1</sup>H NMR Spectroscopy

The <sup>1</sup>H NMR spectrum provides information about the hydrogen atoms in the molecule.

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
7.17	t	1H	Ar-H
6.81–6.83	m	2H	Ar-H
6.73–6.75	m	1H	Ar-H
4.51	s	2H	-CH <sub>2</sub> OH
3.70	s	3H	-OCH <sub>3</sub>
2.72	br.	1H	-OH

Solvent: CDCl<sub>3</sub>, Frequency: 600 MHz

## <sup>13</sup>C NMR Spectroscopy

The <sup>13</sup>C NMR spectrum reveals the carbon skeleton of the molecule.

Chemical Shift ( $\delta$ ) ppm	Assignment
159.77	Ar-C-O
142.64	Ar-C
129.55	Ar-CH
119.16	Ar-CH
113.18	Ar-CH
112.27	Ar-CH
64.98	-CH <sub>2</sub> OH
55.21	-OCH <sub>3</sub>

Solvent: CDCl<sub>3</sub>, Frequency: 151 MHz

## Other Spectroscopic Data

- **Infrared (IR) Spectroscopy:** The IR spectrum of (3-Methoxyphenyl)methanol exhibits characteristic absorption bands for the hydroxyl (-OH) group (a broad peak around 3300-3500  $\text{cm}^{-1}$ ), C-H stretching of the aromatic ring (around 3000-3100  $\text{cm}^{-1}$ ) and the methyl/methylene groups (around 2850-2960  $\text{cm}^{-1}$ ), C=C stretching of the aromatic ring (around 1450-1600  $\text{cm}^{-1}$ ), and C-O stretching (around 1030-1250  $\text{cm}^{-1}$ ).
- **Mass Spectrometry (MS):** The mass spectrum shows a molecular ion peak  $[M]^+$  at  $m/z = 138$ , corresponding to the molecular weight of the compound.

## Experimental Protocols

### Synthesis of (3-Methoxyphenyl)methanol by Reduction of 3-Methoxybenzaldehyde

This protocol describes a general method for the reduction of an aromatic aldehyde to the corresponding alcohol using sodium borohydride.

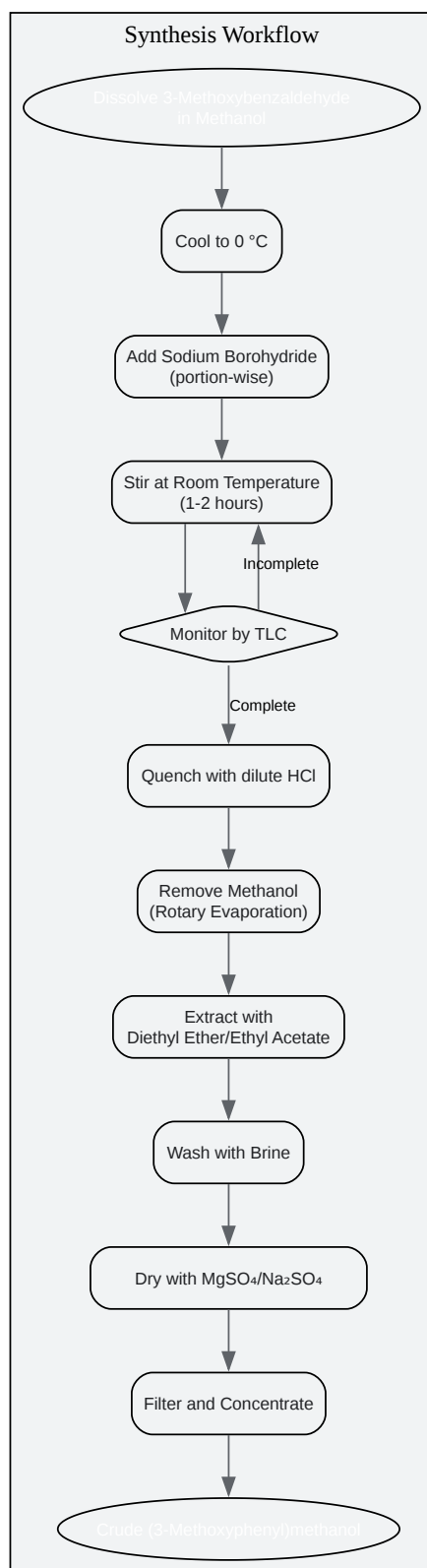
Materials:

- 3-Methoxybenzaldehyde
- Sodium borohydride ( $\text{NaBH}_4$ )
- Methanol ( $\text{MeOH}$ )
- Deionized water
- Diethyl ether or Ethyl acetate
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Hydrochloric acid ( $\text{HCl}$ ), dilute solution

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve 3-methoxybenzaldehyde (1.0 eq) in methanol.

- Cool the solution to 0 °C in an ice bath.
- Slowly add sodium borohydride (1.0-1.5 eq) portion-wise to the stirred solution, maintaining the temperature below 10 °C.<sup>[5]</sup>
- After the addition is complete, remove the ice bath and allow the reaction mixture to stir at room temperature for 1-2 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material is consumed.<sup>[5]</sup>
- Carefully quench the reaction by the slow addition of dilute hydrochloric acid until the effervescence ceases.
- Remove the methanol under reduced pressure using a rotary evaporator.
- Extract the aqueous residue with diethyl ether or ethyl acetate (3 x volume of residue).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude (3-Methoxyphenyl)methanol.



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Synthesis Workflow Diagram

## Purification

The crude product can be purified by either vacuum distillation or recrystallization.

**3.2.1. Vacuum Distillation** A general procedure for the purification of a liquid compound by vacuum distillation.

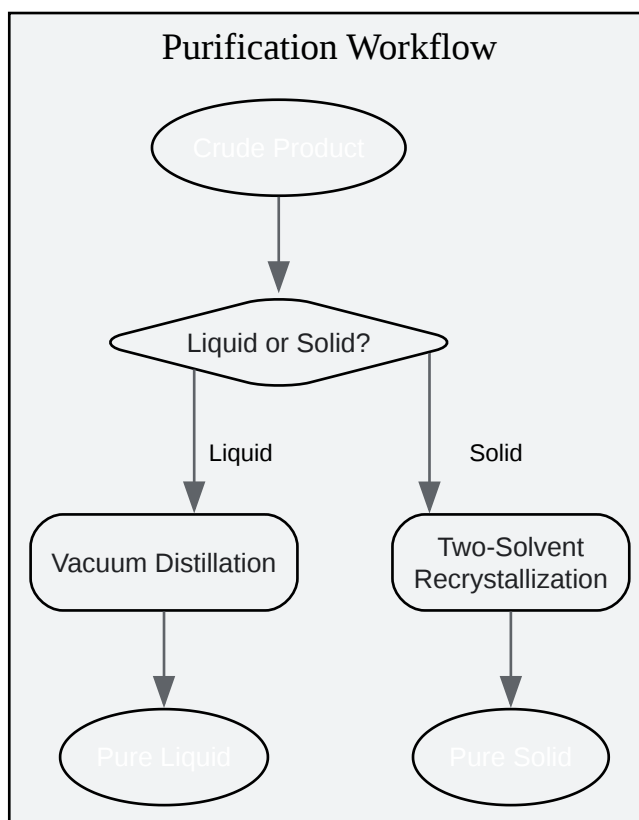
Procedure:

- Set up a vacuum distillation apparatus.
- Place the crude (3-Methoxyphenyl)methanol in the distillation flask.
- Slowly reduce the pressure to the desired level.
- Heat the distillation flask to the boiling point of the compound at the reduced pressure.
- Collect the fraction that distills at a constant temperature.

**3.2.2. Recrystallization** A general procedure for the purification of a solid compound by recrystallization from a two-solvent system (e.g., ether/hexane).

Procedure:

- Dissolve the crude solid in a minimum amount of hot diethyl ether (the "good" solvent).
- While the solution is still warm, slowly add hexane (the "poor" solvent) dropwise until the solution becomes slightly cloudy.
- Add a few drops of hot diethyl ether to redissolve the precipitate and obtain a clear solution.
- Allow the solution to cool slowly to room temperature, and then in an ice bath to induce crystallization.
- Collect the crystals by vacuum filtration and wash them with a small amount of cold hexane.
- Dry the crystals under vacuum.



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#### Purification Decision Workflow

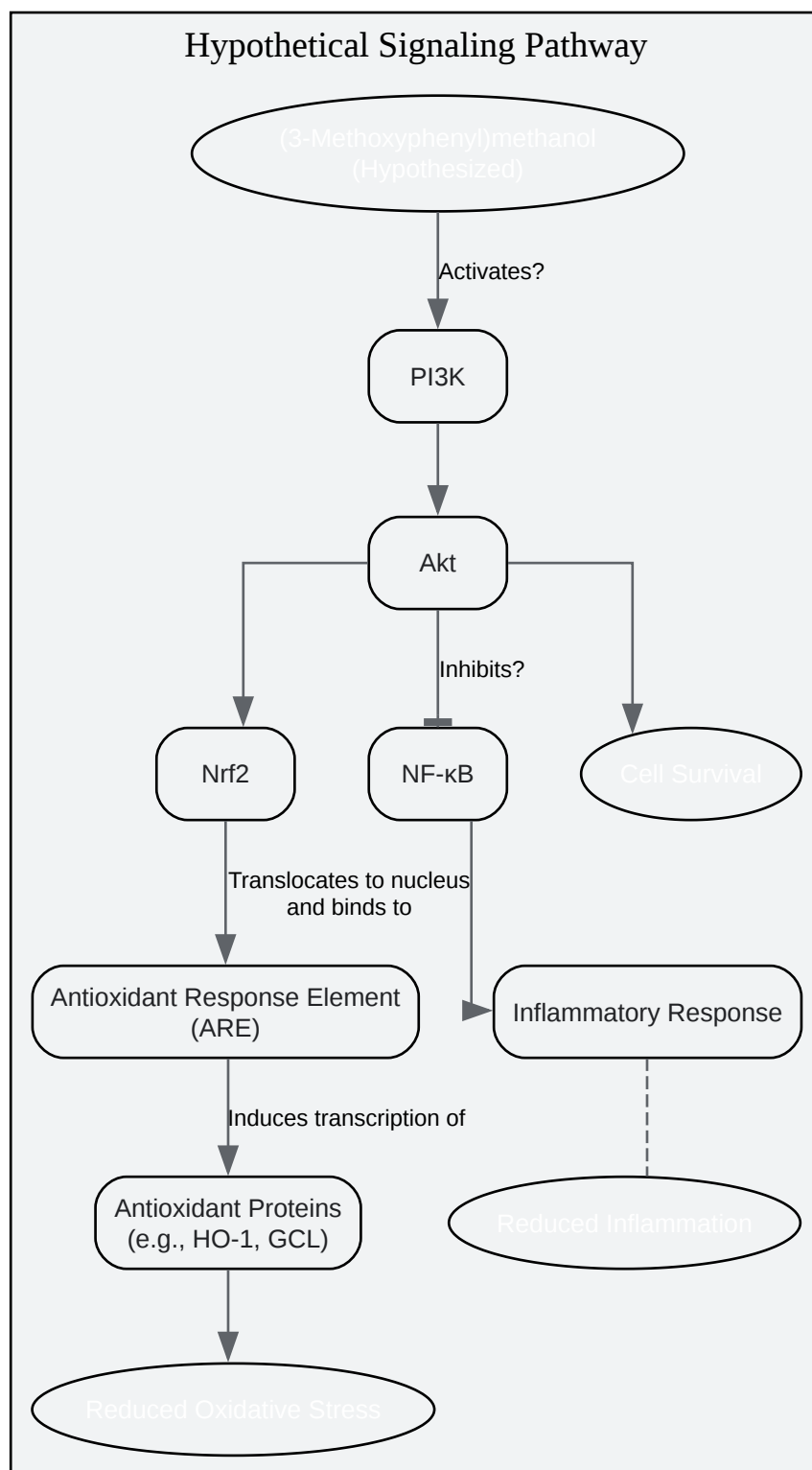
## Reactivity and Potential Biological Activity

(3-Methoxyphenyl)methanol undergoes typical reactions of a primary alcohol, such as oxidation to the corresponding aldehyde (3-methoxybenzaldehyde) or carboxylic acid (3-methoxybenzoic acid), and esterification.

While direct studies on the biological activity of (3-Methoxyphenyl)methanol are limited, research on its isomers and structurally related compounds suggests potential areas of interest. For instance, 4-methoxybenzyl alcohol has demonstrated neuroprotective effects against cerebral ischemia-reperfusion injury, potentially through the activation of the PI3K/Akt signaling pathway.[6] This pathway is crucial for cell survival and proliferation. Additionally, other methoxy-substituted benzyl alcohols have been reported to possess antioxidant and anti-inflammatory properties.[7][8] The antioxidant activity of phenolic compounds is often attributed to their ability to scavenge free radicals.



Disclaimer: The following signaling pathway is a hypothetical representation based on the known activities of structurally similar compounds, such as 4-methoxybenzyl alcohol and 3,5-dihydroxy-4-methoxybenzyl alcohol. Direct experimental evidence for the involvement of (3-Methoxyphenyl)methanol in these specific pathways is currently lacking.



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Hypothetical Signaling Pathway

## Safety and Handling

(3-Methoxyphenyl)methanol is considered an irritant and may be harmful if swallowed.

Standard laboratory safety precautions should be followed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. It should be stored in a cool, dry, and well-ventilated area.

## Conclusion

(3-Methoxyphenyl)methanol is a valuable chemical intermediate with well-defined physical and chemical properties. This guide provides a comprehensive summary of its characteristics, along with general protocols for its synthesis and purification. While its specific biological activities require further investigation, the known effects of structurally similar compounds suggest that it may possess interesting pharmacological properties, warranting further exploration by researchers in drug discovery and development.

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- To cite this document: BenchChem. [(3-Methoxyphenyl)methanol physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b147238#3-methoxyphenyl-methanol-physical-and-chemical-properties\]](https://www.benchchem.com/product/b147238#3-methoxyphenyl-methanol-physical-and-chemical-properties)

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